

An In-depth Technical Guide to the Chemical Properties of Heptyl Formate

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Compound of Interest

Compound Name: Heptyl formate

Cat. No.: B089460

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Abstract

Heptyl formate ($C_8H_{16}O_2$) is an organic ester recognized for its characteristic fruity aroma.[1] While extensively utilized in the flavor and fragrance industries, its chemical properties and potential biological activities are of increasing interest to researchers in various scientific disciplines, including drug development. This technical guide provides a comprehensive overview of the core chemical and physical properties of **heptyl formate**, detailed experimental protocols for its synthesis and characterization, and an exploration of its toxicological profile, with a focus on its mechanism of action. All quantitative data are summarized for clarity, and key processes are visualized using logical diagrams.

Core Chemical and Physical Properties

Heptyl formate, also known as n-heptyl methanoate, is a colorless liquid with a fruity, floral odor.[2][3] It is a carboxylic ester derived from formic acid and heptanol.[4] Its fundamental properties are summarized in the table below.

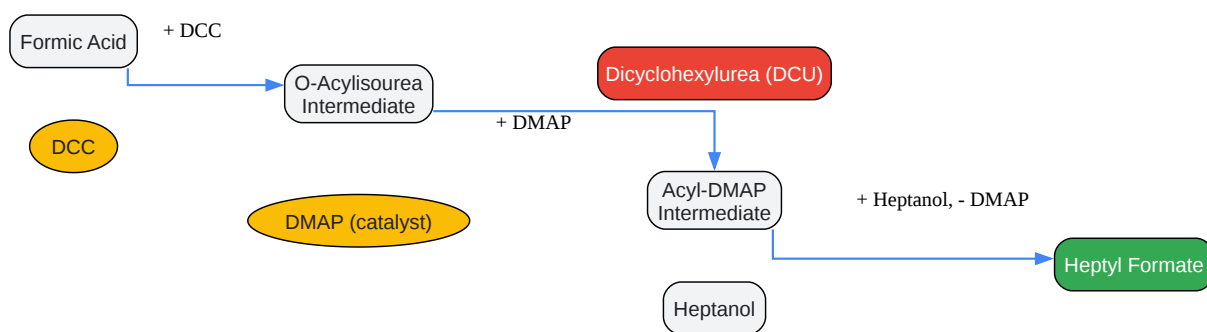
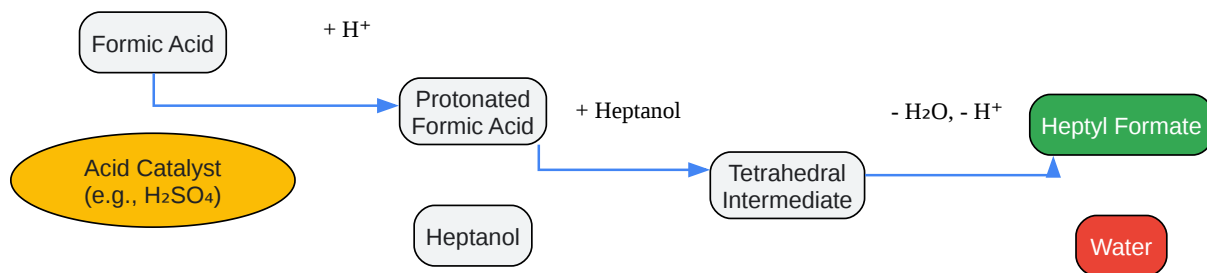
Property	Value	Reference(s)
Molecular Formula	C ₈ H ₁₆ O ₂	[1][5][6]
Molecular Weight	144.21 g/mol	[1][3][5]
CAS Number	112-23-2	[1][7]
Appearance	Colorless liquid	[2][8]
Odor	Fruity, floral, green apple-like	[1][2][3]
Boiling Point	177-178 °C at 760 mmHg	[2][3][5]
Melting Point	-46.4 °C	[9]
Density	0.882 g/mL at 25 °C	[2]
Refractive Index (n _{20/D})	1.413	[2][5]
Flash Point	60 °C (140 °F)	[1][5][8]
Solubility	Insoluble in water; soluble in ether and most organic solvents.[3]	[3]
Vapor Pressure	1 mmHg at 25°C	[9]

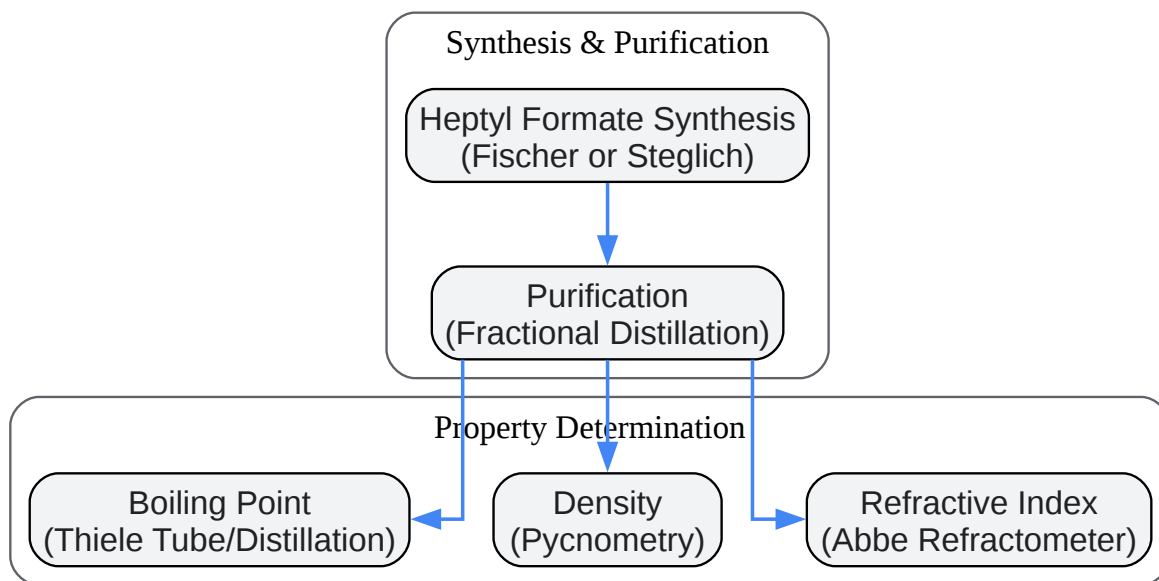
Synthesis of Heptyl Formate

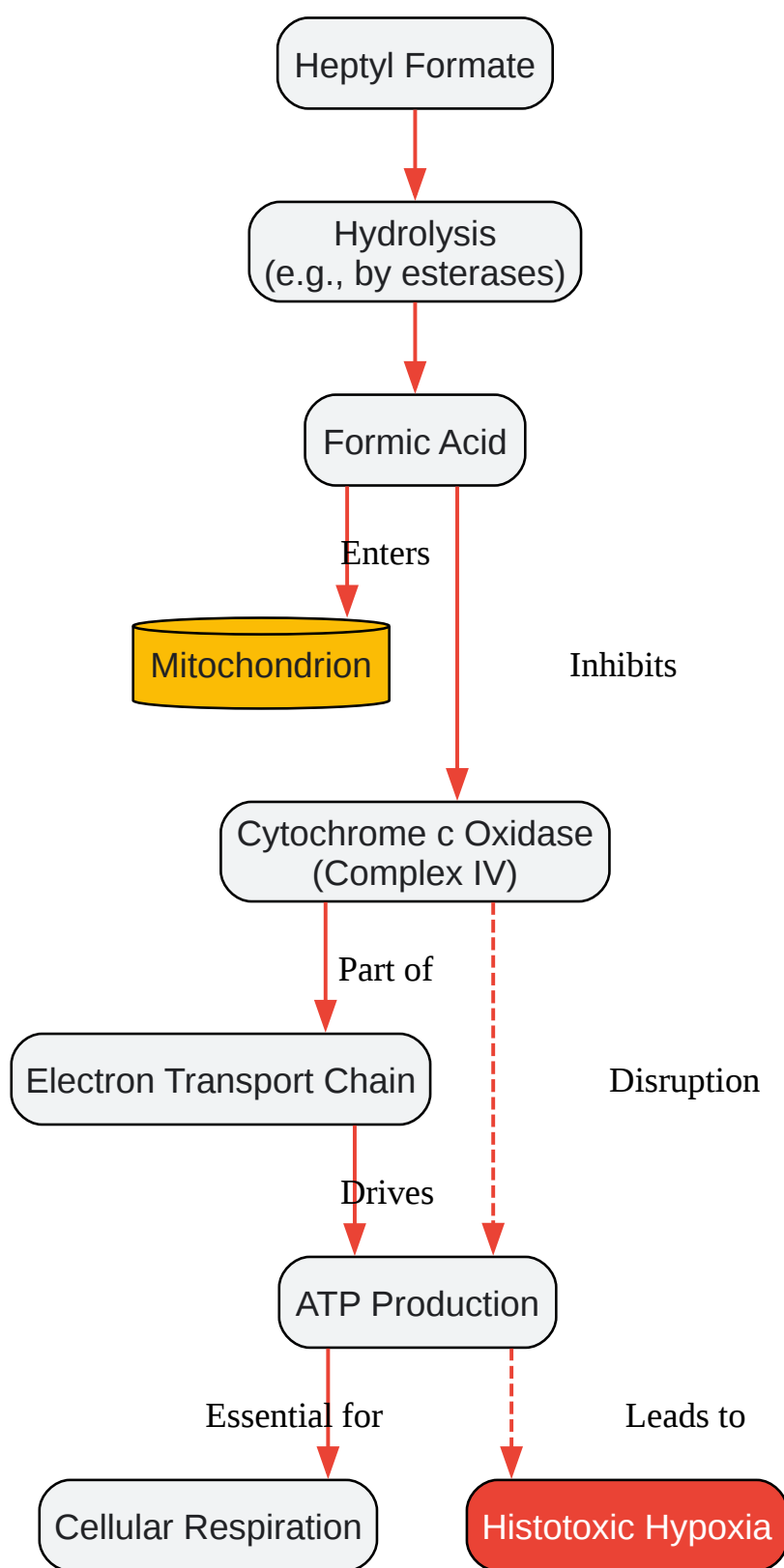
Heptyl formate can be synthesized through the esterification of formic acid with heptanol. Two common laboratory methods for this transformation are the Fischer esterification and the Steglich esterification.

Fischer Esterification

This method involves the acid-catalyzed reaction between a carboxylic acid and an alcohol.[10]
[11]







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References

- 1. Biochemical mechanism underlying the pathogenesis of diabetic retinopathy and other diabetic complications in humans: the methanol-formaldehyde-formic acid hypothesis: Pathogenesis of diabetic complications - PMC [pmc.ncbi.nlm.nih.gov]
- 2. JECFA Evaluations-HEPTYL FORMATE- [inchem.org]
- 3. scribd.com [scribd.com]
- 4. scribd.com [scribd.com]
- 5. fpharm.uniba.sk [fpharm.uniba.sk]
- 6. femaflavor.org [femaflavor.org]
- 7. WHO | JECFA [apps.who.int]
- 8. Methanol and formic acid toxicity: biochemical mechanisms - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Simple method to measure the refractive index of liquid with graduated cylinder and beaker - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Fischer Esterification [organic-chemistry.org]
- 11. chem.libretexts.org [chem.libretexts.org]
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